

The Nexus of Coffee Consumption and Pyrocatechol Sulfate: A Technical Guide

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Compound of Interest

Compound Name: *Pyrocatechol sulfate*

CAS No.: *4918-96-1*

Cat. No.: *B1228114*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pyrocatechol sulfate, a phenolic metabolite circulating in human plasma, has emerged as a significant biomarker linked to habitual coffee consumption. This technical guide provides an in-depth exploration of the intricate relationship between coffee intake and **pyrocatechol sulfate** levels, its metabolic journey from coffee bean to bloodstream, and its potential physiological implications. This document is intended for researchers, scientists, and drug development professionals seeking a comprehensive understanding of this coffee-derived xenobiotic. **Pyrocatechol sulfate** is recognized as a potential urinary biomarker for not only coffee consumption but also for kidney function, dialytic clearance, and whole grain intake[1].

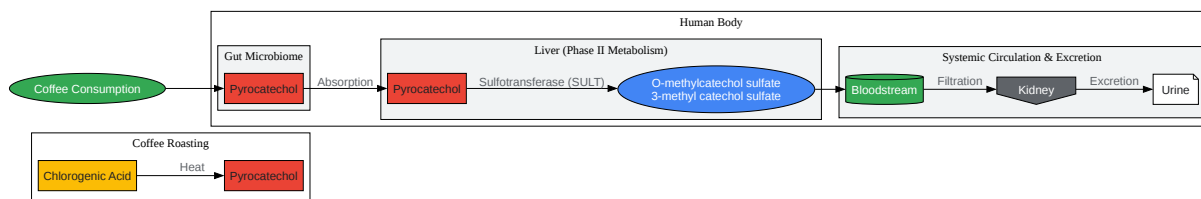
Metabolic Pathway: From Bean to Bioactive Compound

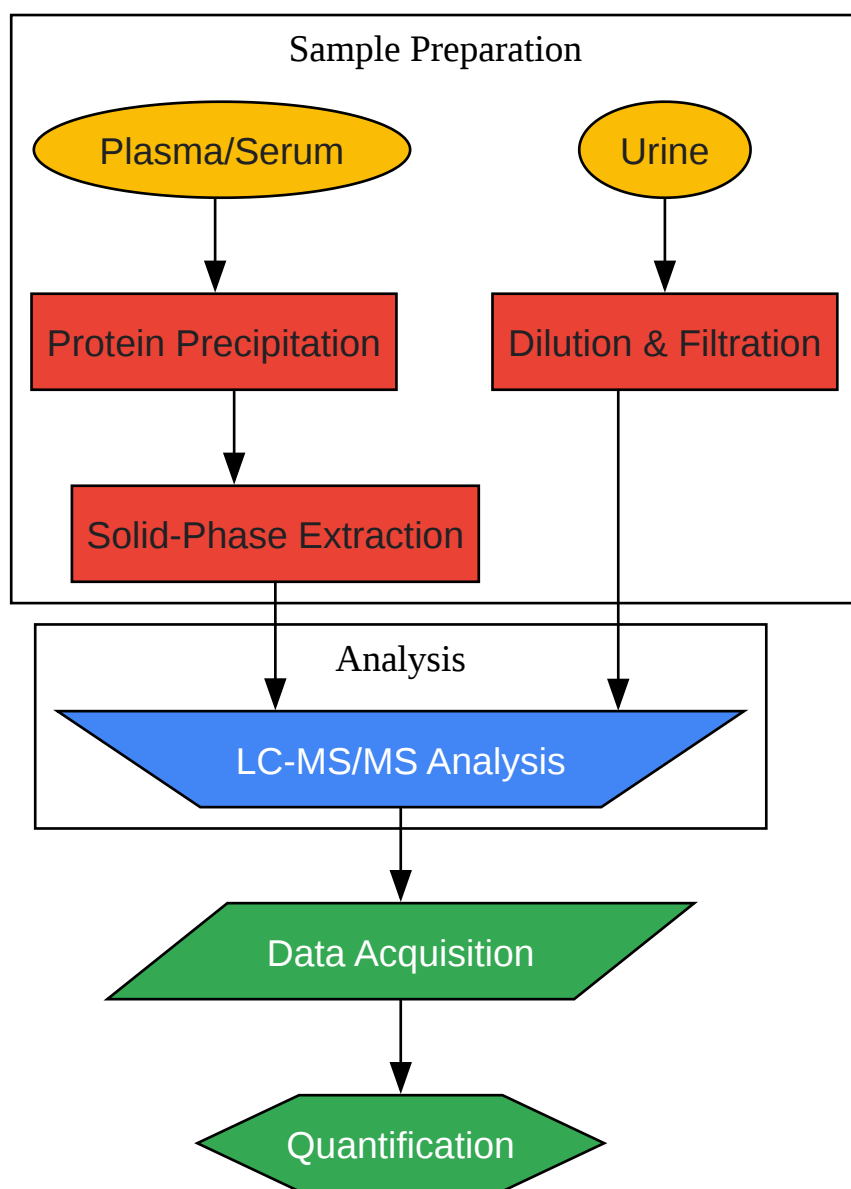
The journey of **pyrocatechol sulfate** begins with the roasting of coffee beans. This process triggers the thermal degradation of chlorogenic acid, a major polyphenol in green coffee beans,

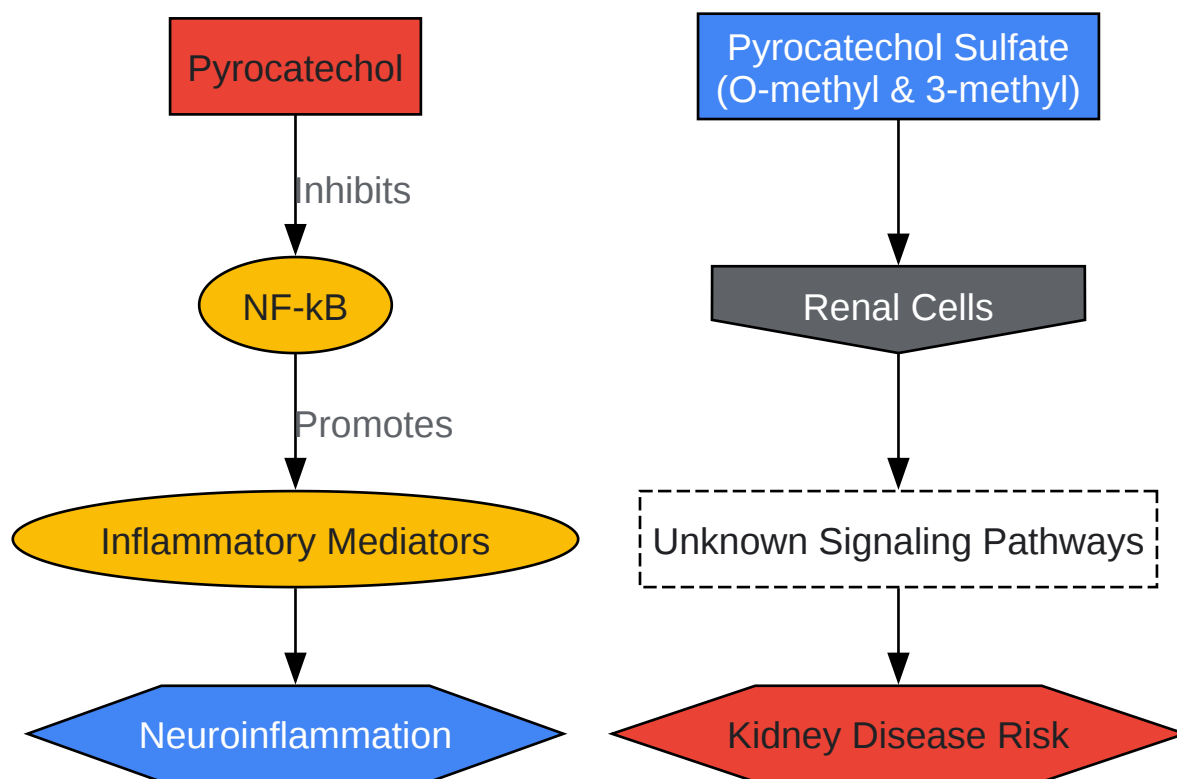
leading to the formation of pyrocatechol (also known as catechol)[2].

Following the consumption of coffee, these compounds journey through the gastrointestinal tract. While some absorption of chlorogenic acid and its derivatives occurs in the small intestine, a significant portion reaches the colon. Here, the gut microbiota plays a pivotal role in metabolizing these complex polyphenols into simpler phenolic compounds, including pyrocatechol[3]. Studies have shown a strong correlation between coffee intake and the composition of the gut microbiome, with an increased abundance of certain bacteria like *Lawsonibacter asaccharolyticus* in coffee drinkers[4][5].

Once absorbed into the bloodstream, pyrocatechol undergoes Phase II metabolism, primarily in the liver[6][7]. This detoxification process involves conjugation reactions, including sulfation, catalyzed by sulfotransferase (SULT) enzymes[8][9]. The addition of a sulfate group to pyrocatechol forms the more water-soluble **pyrocatechol sulfate**, facilitating its excretion via the kidneys. The two main isomers found in human plasma are O-methylcatechol sulfate and 3-methyl catechol sulfate[10][11].







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